

Application Notes and Protocols: Quantification of (-)-Isoledene in Plant Extracts by GC-MS

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Compound of Interest

Compound Name: (-)-Isoledene

Cat. No.: B12809606

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Abstract

This document provides a comprehensive protocol for the quantification of the sesquiterpene **(-)-Isoledene** in various plant extracts using Gas Chromatography-Mass Spectrometry (GC-MS). **(-)-Isoledene** is a volatile organic compound found in the essential oils of numerous plant species and is of interest for its potential biological activities. This protocol details the procedures for sample preparation, GC-MS analysis in both full scan and Selected Ion Monitoring (SIM) modes, and method validation. The provided methodology is designed to be a robust and reliable tool for researchers in phytochemistry, natural product chemistry, and drug discovery.

Introduction

(-)-Isoledene (CAS: 95910-36-4, Molecular Formula: $C_{15}H_{24}$, Molecular Weight: 204.35 g/mol) is a tricyclic sesquiterpene hydrocarbon that contributes to the aromatic profile of many plants. It has been identified in the essential oils of various species, including those from the genera *Salvia*, *Thymus*, and *Bazzania*. The quantification of **(-)-Isoledene** is crucial for the chemical profiling of essential oils, quality control of herbal products, and for correlating its concentration with observed biological activities. Gas Chromatography-Mass Spectrometry (GC-MS) is the analytical method of choice for this purpose due to its high sensitivity, selectivity, and ability to separate complex mixtures of volatile compounds.

This application note provides a detailed, step-by-step protocol for the extraction and quantification of **(-)-Isoledene** from plant matrices.

Data Presentation: Quantitative Data of (-)-Isoledene in Plant Extracts

The following table summarizes the reported concentrations of **(-)-Isoledene** in the essential oils of various plant species, as determined by GC-MS analysis.

Plant Species	Plant Part	Concentration of (-)-Isoledene (%)	Reference
Melaleuca alternifolia	Leaves	0.06 ± 0.01	[1]
Melaleuca cajuputi	Leaves	0.08 ± 0.01	[1]
Melaleuca quinquenervia (chemotype 1)	Leaves	0.03 ± 0.01	[1]
Melaleuca quinquenervia (chemotype 2)	Leaves	0.15 ± 0.02	[1]
Eugenia uniflora	Leaves	0.1	[2]
Salvia officinalis	Aerial Parts	0.61 ± 0.05	[3]

Experimental Protocols

This section outlines the detailed methodology for the quantification of **(-)-Isoledene** in plant extracts.

Materials and Reagents

- Plant Material: Dried and finely ground plant material (e.g., leaves, flowers).
- Solvents: n-Hexane (GC grade), Dichloromethane (GC grade), Anhydrous Sodium Sulfate.

- Standards:
 - **(-)-Isoledene** analytical standard ($\geq 95\%$ purity).
 - Internal Standard (IS): Cedrene or Longifolene ($\geq 98\%$ purity).
- Gases: Helium (carrier gas, 99.999% purity).
- Glassware: Volumetric flasks, pipettes, vials with PTFE-lined septa, round-bottom flasks, condenser.
- Equipment: Analytical balance, heating mantle, rotary evaporator, vortex mixer, centrifuge, GC-MS system.

Sample Preparation: Solvent Extraction

- Extraction:
 - Accurately weigh approximately 10 g of dried and powdered plant material into a round-bottom flask.
 - Add 100 mL of n-hexane to the flask.
 - Perform extraction by heating the mixture to a gentle reflux for 2 hours.
- Filtration and Drying:
 - Allow the mixture to cool to room temperature.
 - Filter the extract through a funnel containing anhydrous sodium sulfate to remove particulate matter and residual water.
- Concentration:
 - Concentrate the filtrate using a rotary evaporator at a temperature not exceeding 40°C until the solvent is almost completely removed.
 - Transfer the concentrated extract to a pre-weighed vial and evaporate the remaining solvent under a gentle stream of nitrogen.

- Determine the yield of the crude extract.
- Sample Solution Preparation:
 - Prepare a stock solution of the plant extract at a concentration of 1 mg/mL in n-hexane.
 - Spike the solution with the internal standard (e.g., Cedrene) to a final concentration of 10 µg/mL.
 - Filter the solution through a 0.45 µm PTFE syringe filter into a GC vial.

Preparation of Calibration Standards

- Stock Solutions:
 - Prepare a stock solution of **(-)-Isoledene** at a concentration of 100 µg/mL in n-hexane.
 - Prepare a stock solution of the internal standard (Cedrene) at a concentration of 100 µg/mL in n-hexane.
- Calibration Curve Standards:
 - Prepare a series of calibration standards by serial dilution of the **(-)-Isoledene** stock solution to achieve concentrations ranging from 0.1 µg/mL to 20 µg/mL.
 - Spike each calibration standard with the internal standard to a final concentration of 10 µg/mL.

GC-MS Analysis

- Gas Chromatograph: Agilent 7890B GC or equivalent.
- Mass Spectrometer: Agilent 5977A MSD or equivalent.
- Column: HP-5ms (30 m x 0.25 mm i.d., 0.25 µm film thickness) or equivalent non-polar column.
- Injector: Split/splitless injector, operated in splitless mode.

- Injector Temperature: 250°C.
- Carrier Gas: Helium at a constant flow rate of 1.0 mL/min.
- Oven Temperature Program:
 - Initial temperature: 60°C, hold for 2 minutes.
 - Ramp to 180°C at a rate of 4°C/min.
 - Ramp to 280°C at a rate of 20°C/min, hold for 5 minutes.
- MS Transfer Line Temperature: 280°C.
- Ion Source Temperature: 230°C.
- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Acquisition Mode:
 - Full Scan: Mass range of m/z 40-400 for qualitative analysis and identification of **(-)-Isoledene** based on its retention time and mass spectrum.
 - Selected Ion Monitoring (SIM): For quantitative analysis, monitor the following characteristic ions:
 - **(-)-Isoledene**: m/z 105 (quantifier), 161, 119 (qualifiers).^[4]
 - Internal Standard (Cedrene): m/z 161 (quantifier), 119, 204 (qualifiers).

Data Analysis and Quantification

- Identification: Identify the **(-)-Isoledene** peak in the sample chromatogram by comparing its retention time and mass spectrum with that of the analytical standard. The expected retention index for isoledene on a non-polar column like HP-5 is approximately 1373.^[5]
- Calibration Curve: Construct a calibration curve by plotting the ratio of the peak area of **(-)-Isoledene** to the peak area of the internal standard against the concentration of **(-)-Isoledene** for the prepared calibration standards.

- Quantification: Calculate the concentration of **(-)-Isoledene** in the plant extract using the regression equation from the calibration curve.

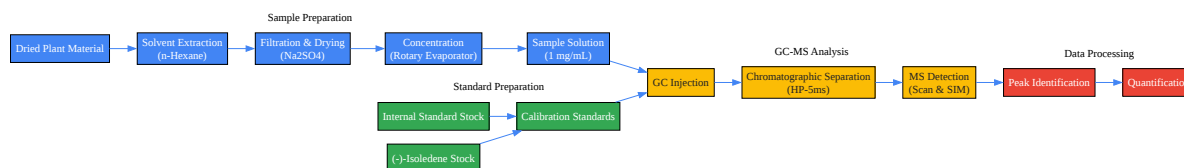
Method Validation

To ensure the reliability of the results, the analytical method should be validated for the following parameters:

- Linearity: Assessed by the correlation coefficient (r^2) of the calibration curve, which should be ≥ 0.99 .
- Limit of Detection (LOD) and Limit of Quantification (LOQ): Determined based on the signal-to-noise ratio (typically 3:1 for LOD and 10:1 for LOQ).
- Accuracy: Evaluated by spike and recovery experiments at different concentration levels.
- Precision: Assessed by determining the relative standard deviation (RSD) of replicate measurements (intra-day and inter-day precision).

Visualizations

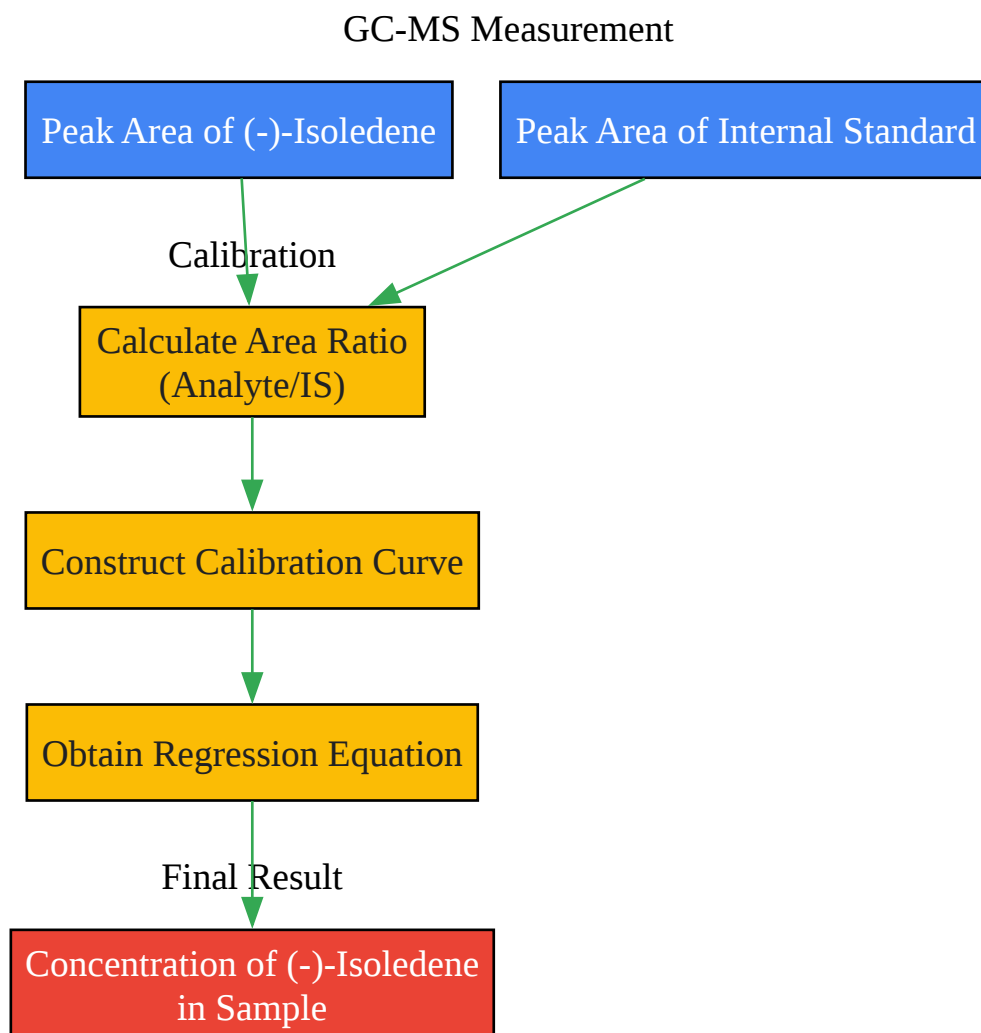
Experimental Workflow



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Caption: Experimental workflow for the quantification of (-)-Isoledene.

Logical Relationship of Quantification



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